

ZINC69391: A Technical Whitepaper on its Antiproliferative Effects

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Compound of Interest

Compound Name: ZINC69391

Cat. No.: B1683644

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A Comprehensive Analysis for Researchers and Drug Development Professionals

This technical guide provides an in-depth overview of the antiproliferative effects of **ZINC69391**, a novel small molecule inhibitor of Rac1 signaling. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource on the compound's mechanism of action, quantitative efficacy, and associated experimental methodologies.

Core Antiproliferative Activity

ZINC69391 has demonstrated significant antiproliferative effects across a range of cancer cell lines.^{[1][2][3]} Its primary mechanism is the inhibition of Rac1, a member of the Rho family of small GTPases that plays a crucial role in cell proliferation, migration, and survival.^{[1][2]} By interfering with the interaction between Rac1 and its guanine nucleotide exchange factors (GEFs), such as Tiam1, **ZINC69391** effectively blocks downstream signaling pathways.^{[1][4][5]}

Quantitative Data on Antiproliferative Efficacy

The half-maximal inhibitory concentration (IC₅₀) of **ZINC69391** has been determined in various cancer cell lines, highlighting its concentration-dependent inhibitory effects.

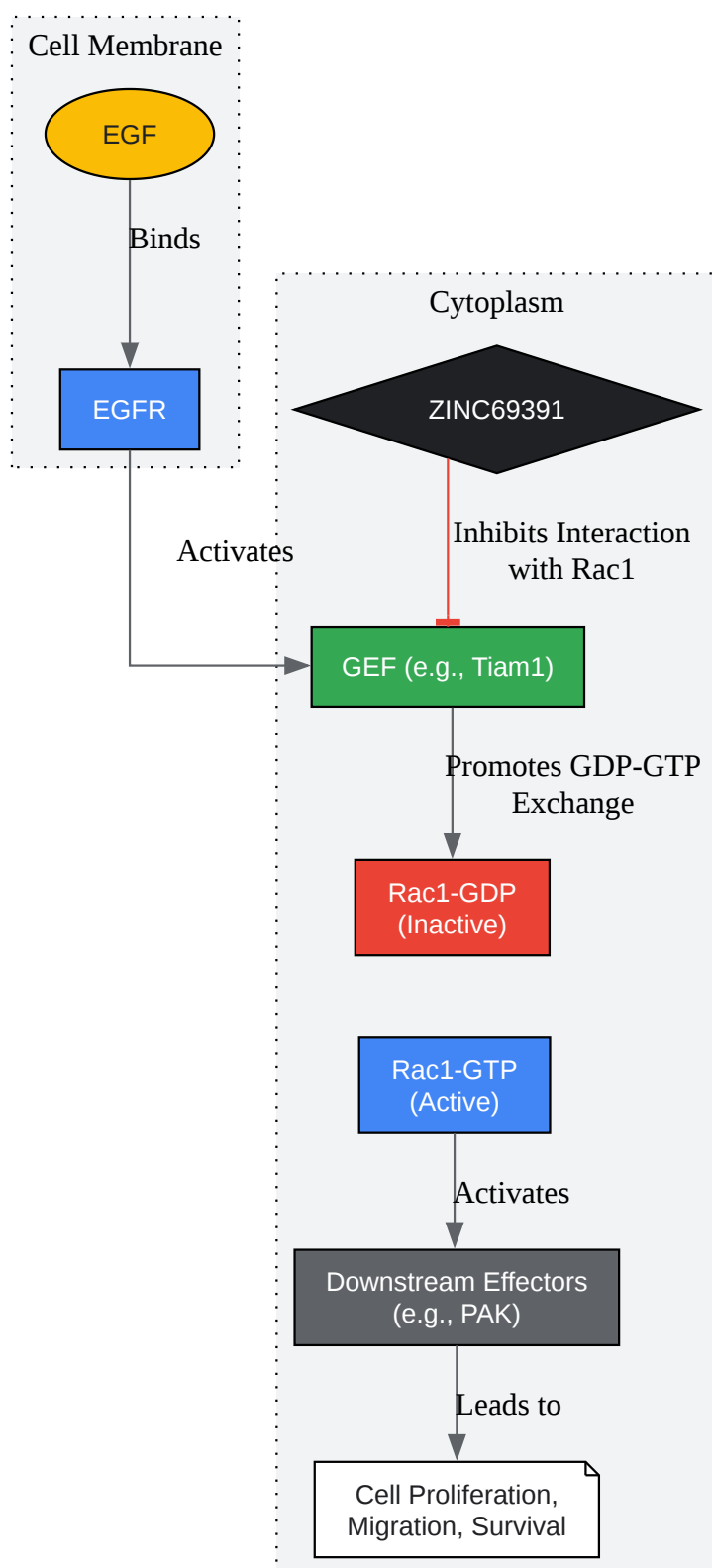
Cell Line	Cancer Type	IC50 Value (µM)	Reference
MDA-MB-231	Breast Cancer	48	[1]
F3II	Breast Cancer	61	[1]
MCF7	Breast Cancer	31	[1]
U937	Hematopoietic Malignancy	41 - 54	[2]
HL-60	Hematopoietic Malignancy	41 - 54	[2]
KG1A	Hematopoietic Malignancy	41 - 54	[2]
Jurkat	Hematopoietic Malignancy	41 - 54	[2]
LN229	Human Glioma	Not specified	[6]
U-87 MG	Human Glioma	Not specified	[6]

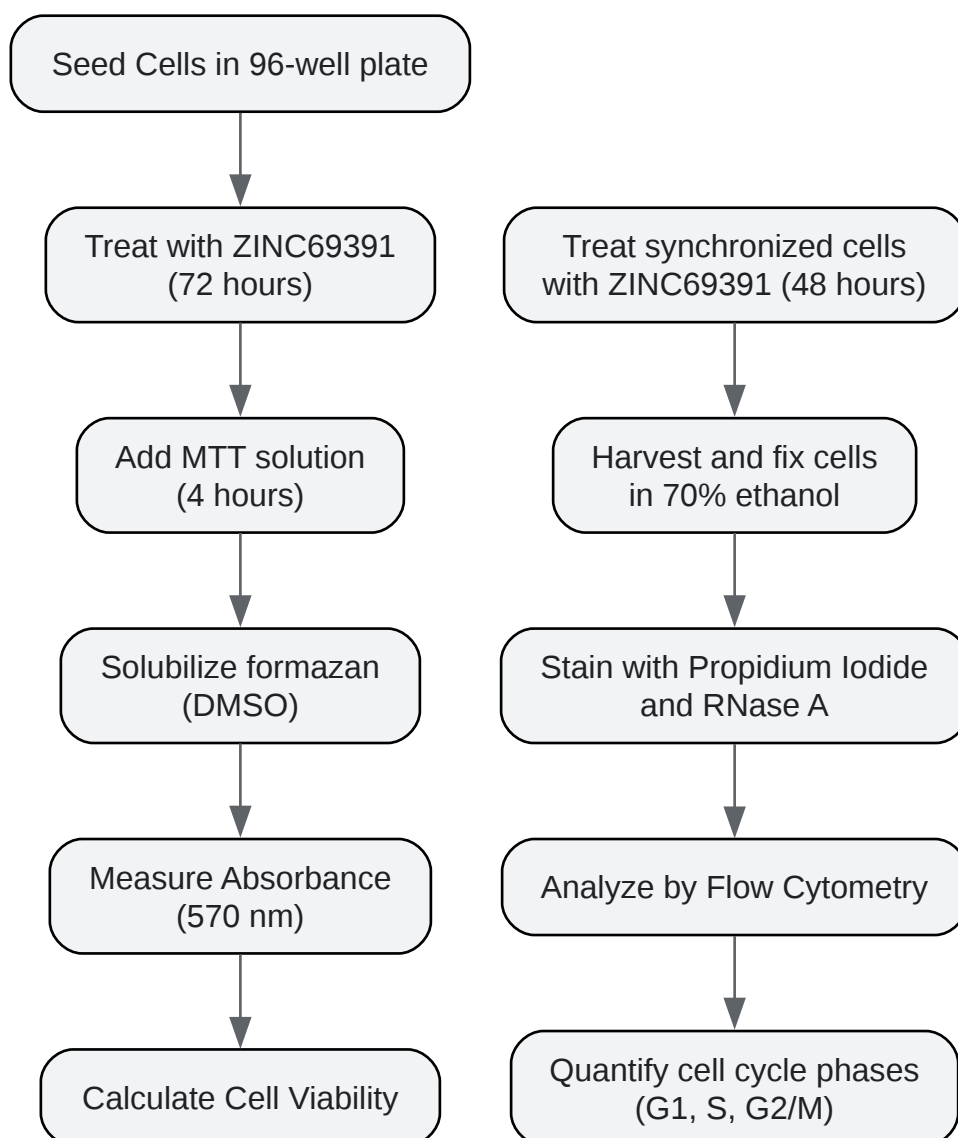
Mechanism of Action

ZINC69391 exerts its antiproliferative effects through a multi-faceted mechanism of action, primarily centered on the inhibition of the Rac1 signaling pathway. This inhibition leads to cell cycle arrest and the induction of apoptosis.

Inhibition of Rac1 Activation

ZINC69391 specifically interferes with the activation of Rac1 by preventing its interaction with GEFs.[1][2] This has been demonstrated to impair Epidermal Growth Factor (EGF)-induced Rac1 activation.[1] Notably, **ZINC69391** does not affect the activation of the closely related GTPase, Cdc42, indicating its specificity for Rac1.[1]





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